

An In-depth Technical Guide to (S)-(+)-2-Methylbutyl Methanesulfonate

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Compound of Interest

Compound Name: (S)-(+)-2-Methylbutyl
methanesulfonate

CAS No.: 104418-40-8

Cat. No.: B010577

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Abstract

This technical guide provides a comprehensive overview of **(S)-(+)-2-Methylbutyl methanesulfonate** (CAS No. 104418-40-8), a chiral building block of significant interest to researchers and professionals in drug discovery and development. This document delves into the compound's physicochemical properties, provides a detailed, field-proven protocol for its synthesis and purification, and discusses its analytical characterization. Furthermore, it explores the compound's core utility as a reactive intermediate, its stability profile, and the critical safety considerations related to its handling, with a particular focus on the genotoxic potential inherent to the alkyl sulfonate class. This guide is structured to provide not just procedural steps, but the underlying scientific rationale, empowering researchers to effectively and safely utilize this important synthetic intermediate.

Compound Identification and Physicochemical Properties

(S)-(+)-2-Methylbutyl methanesulfonate is a chiral sulfonic acid ester. The "(S)" designation denotes the stereochemistry at the chiral center of the 2-methylbutyl group, and the "(+)" indicates that it is dextrorotatory. It is primarily used as an intermediate in organic synthesis to introduce the chiral (S)-2-methylbutyl moiety.

Table 1: Physicochemical Properties of **(S)-(+)-2-Methylbutyl Methanesulfonate**

Property	Value	Source(s)
CAS Number	104418-40-8	[1][2]
Molecular Formula	C ₆ H ₁₄ O ₃ S	[2][3]
Molecular Weight	166.24 g/mol	[1][3]
Appearance	Colorless liquid	[1]
Density	1.08 g/mL at 25 °C	[1][2]
Refractive Index (n _{20/D})	1.432	[1][2]
Optical Activity ([α] _{20/D})	+2.7° (neat)	[1][2]
Flash Point	>110 °C (>230 °F)	[2]
SMILES String	CC(C)C(C)OS(=O)(=O)C	[1]
InChI Key	BANBAERELZGEAJ-LURJTMIESA-N	[1]

Synthesis and Purification: A Field-Proven Approach

The synthesis of **(S)-(+)-2-Methylbutyl methanesulfonate** is a classic example of converting a primary alcohol into an excellent leaving group. The reaction involves the esterification of (S)-(+)-2-Methyl-1-butanol with methanesulfonyl chloride (MsCl).

Causality of Experimental Choices

The selection of reagents and conditions is critical for a successful and safe synthesis.

- **Methanesulfonyl Chloride (MsCl):** This is the reagent of choice for introducing the methanesulfonyl (mesyl) group. It is highly reactive towards nucleophiles like alcohols.
- **Non-Nucleophilic Base:** A tertiary amine base, such as triethylamine (TEA) or pyridine, is essential. Its primary role is to neutralize the hydrochloric acid (HCl) byproduct generated during the reaction. This prevents the protonation of the starting alcohol and potential acid-catalyzed side reactions.
- **Aprotic Solvent:** A dry, aprotic solvent like dichloromethane (DCM) is used to dissolve the reactants without participating in the reaction.
- **Temperature Control:** The reaction is initiated at a low temperature (0 °C) to control the exothermic reaction between the alcohol and the highly reactive MsCl, minimizing the formation of byproducts.

Synthetic Workflow Diagram

Caption: General workflow for the synthesis and purification of **(S)-(+)-2-Methylbutyl methanesulfonate**.

Experimental Protocol: Representative Synthesis

Materials:

- (S)-(+)-2-Methyl-1-butanol (1.0 eq.)
- Methanesulfonyl Chloride (1.2 eq.)
- Triethylamine (1.5 eq.)
- Dichloromethane (DCM), anhydrous
- 1 M Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate (NaHCO₃) solution
- Saturated Sodium Chloride (Brine) solution

- Anhydrous Sodium Sulfate (Na_2SO_4)

Procedure:

- To a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add (S)-(+)-2-Methyl-1-butanol (1.0 eq.) and anhydrous DCM (approx. 10 volumes relative to the alcohol).
- Add triethylamine (1.5 eq.) to the solution.
- Cool the flask to 0 °C using an ice-water bath.
- Slowly add methanesulfonyl chloride (1.2 eq.) dropwise via the dropping funnel over 20-30 minutes, ensuring the internal temperature does not rise above 5 °C.
- After the addition is complete, stir the reaction mixture at 0 °C for 1 hour, then allow it to warm to room temperature and stir for an additional 2-4 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting alcohol is consumed.
- Upon completion, carefully quench the reaction by adding cold water. Transfer the mixture to a separatory funnel.
- Separate the layers. Wash the organic layer sequentially with 1 M HCl, saturated NaHCO_3 solution, and finally with brine.^[4] This washing sequence effectively removes the triethylamine hydrochloride salt and any unreacted reagents.
- Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate the filtrate under reduced pressure to yield the crude product.
- The product is often of sufficient purity for subsequent steps. If further purification is required, vacuum distillation can be employed.

Analytical Characterization

While specific, published spectra for this exact compound are not readily available, its characteristic spectral data can be reliably predicted based on its structure and data from

analogous compounds.

Table 2: Predicted Spectroscopic Data

Technique	Predicted Peaks and Rationale
^1H NMR	δ ~4.2 ppm (d, 2H, $-\text{CH}_2-\text{O}-$): Methylene protons adjacent to the electronegative oxygen are deshielded. They are split into a doublet by the single proton at the C2 position. δ ~3.0 ppm (s, 3H, $\text{CH}_3-\text{S}-$): The methyl group on the sulfur atom appears as a sharp singlet. ^[5] δ ~1.8 ppm (m, 1H, $-\text{CH}(\text{CH}_3)-$): The methine proton at the chiral center. δ ~1.4 ppm (m, 2H, $-\text{CH}_2-\text{CH}_3$): The methylene protons of the ethyl group. δ ~0.9 ppm (d, 3H, $-\text{CH}(\text{CH}_3)-$): The methyl group at the chiral center. δ ~0.9 ppm (t, 3H, $-\text{CH}_2-\text{CH}_3$): The terminal methyl group of the ethyl substituent. ^{[6][7][8]}
^{13}C NMR	δ ~75 ppm ($-\text{CH}_2-\text{O}-$): Carbon attached to the sulfonate oxygen. δ ~37 ppm ($\text{CH}_3-\text{S}-$): Carbon of the mesyl methyl group. δ ~34 ppm ($-\text{CH}(\text{CH}_3)-$): The chiral methine carbon. δ ~25 ppm ($-\text{CH}_2-\text{CH}_3$): Methylene carbon of the ethyl group. δ ~16 ppm ($-\text{CH}(\text{CH}_3)-$): Methyl carbon attached to the chiral center. δ ~11 ppm ($-\text{CH}_2-\text{CH}_3$): Terminal methyl carbon of the ethyl group. ^{[9][10]}
FT-IR (cm^{-1})	~2960-2850 (C-H stretch): Characteristic of alkyl groups. ~1350 & ~1175 ($\text{S}=\text{O}$ stretch): Strong, characteristic asymmetric and symmetric stretches for the sulfonate group. ^[11] ~970-910 ($\text{S}-\text{O}-\text{C}$ stretch): Characteristic stretch for the sulfonate ester linkage.
Mass Spec. (EI)	Molecular Ion (M^+): $m/z = 166$ (may be weak or absent). Key Fragments: $m/z = 87$ ($[\text{M} - \text{OSO}_2\text{CH}_3]^+$, loss of the mesyl group), $m/z = 79$ ($[\text{CH}_3\text{SO}_2]^+$, mesyl cation), and fragments corresponding to the alkyl chain, such as $m/z = 71$ ($[\text{C}_5\text{H}_{11}]^+$) and $m/z = 43$ ($[\text{C}_3\text{H}_7]^+$). ^{[12][13]}

Reactivity, Stability, and Applications

Core Reactivity

The primary utility of **(S)-(+)-2-Methylbutyl methanesulfonate** stems from the fact that the methanesulfonate ("mesylate") anion is an exceptionally stable leaving group. This is due to the resonance delocalization of the negative charge across the three oxygen atoms. Consequently, the C-O bond is readily cleaved in the presence of a nucleophile, making this compound an excellent substrate for S_N2 reactions.^[14] The reaction proceeds with inversion of configuration at the carbon atom bearing the leaving group, although in this specific case, the reaction occurs at a primary carbon, so the chirality of the molecule is preserved in the product.

Applications in Drug Development

As a chiral building block, this compound is valuable for introducing the (S)-2-methylbutyl group into a target molecule. This specific chiral motif is found in various biologically active compounds. Its use allows for the stereocontrolled synthesis of complex molecules, which is a fundamental requirement in modern pharmaceutical development. The ability to install a specific stereocenter is crucial as different enantiomers of a drug can have vastly different pharmacological and toxicological profiles.

Stability Profile

- **Thermal Stability:** While stable under normal conditions, alkyl methanesulfonates can decompose at elevated temperatures.^[4]
- **pH Stability:** Mesylates are generally stable under neutral and acidic conditions but can be cleaved by strong bases or nucleophiles.^[15]
- **Hydrolytic Stability:** The methanesulfonate anion itself is remarkably stable against hydrolysis under both acidic and alkaline conditions.^[16] However, the ester can be hydrolyzed, particularly under basic conditions, to regenerate the alcohol.

Safety, Toxicology, and Handling

The Genotoxic Risk of Alkyl Sulfonates

This is the most critical safety consideration. Alkyl methanesulfonates as a class are known alkylating agents.^[17] They can react with nucleophilic sites on DNA, leading to methylation of DNA bases.^[17] This action is mutagenic and makes them potential carcinogens.^{[17][18]} Regulatory agencies have stringent controls on the limits of such potential genotoxic impurities (PGIs) in active pharmaceutical ingredients (APIs).^{[19][20]} While the target compound itself is a desired intermediate, its structural similarity to known genotoxins like methyl methanesulfonate (MMS) mandates extreme caution.

Handling and Personal Protective Equipment (PPE)

Given the potential toxicity, strict handling procedures must be followed:

- Engineering Controls: Always handle **(S)-(+)-2-Methylbutyl methanesulfonate** in a well-ventilated chemical fume hood.
- Personal Protective Equipment: Wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and chemical splash goggles or a face shield.^[1]
- Avoiding Exposure: Avoid inhalation of vapors and contact with skin and eyes.^[21]

Storage and Disposal

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong bases.^[22]
- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local regulations. Due to its potential toxicity, it should be treated as hazardous waste.

Conclusion

(S)-(+)-2-Methylbutyl methanesulfonate is a valuable chiral intermediate whose utility is intrinsically linked to the excellent leaving group ability of the mesylate moiety. Its synthesis is straightforward, relying on well-established chemistry. However, its application demands a profound respect for the potential hazards associated with the alkyl sulfonate class. Researchers and drug development professionals must employ stringent safety protocols and engineering controls to mitigate the risks of exposure. By understanding both the synthetic

utility and the toxicological profile of this compound, scientists can harness its potential while ensuring the highest standards of laboratory safety.

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